

DBMP chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DBMP

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An In-depth Technical Guide to Dibenzomethanopentacene (**DBMP**) for Researchers, Scientists, and Drug Development Professionals

Introduction

Dibenzomethanopentacene (**DBMP**) is a rigid, bicyclic aromatic hydrocarbon that has garnered significant interest as a structural component in the development of advanced materials. Its unique three-dimensional architecture makes it a valuable monomer for the synthesis of Polymers of Intrinsic Microporosity (PIMs). These polymers are at the forefront of materials science, with promising applications in gas separation membranes. This guide provides a comprehensive overview of the chemical structure, properties, and synthesis of the **DBMP** monomer, focusing on the specific isomer utilized in PIMs.

Chemical Structure and Properties

The most relevant isomer of **DBMP** for materials science applications is the one derived from the Diels-Alder reaction of 2,3-dimethoxyanthracene and norbornadiene. The systematic name for the precursor to the active monomer is 2a,3a,4,9,9a,10-Hexahydro-2,3-dimethoxy-4,9-ethano-1H-cyclopenta[b]anthracene. For polymerization, the methoxy groups are typically demethylated to form a biscatechol monomer.

Physicochemical Properties of Reactants

A summary of the key physicochemical properties of the reactants used in the synthesis of **DBMP** is provided below.

Property	2,3-Dimethoxyanthracene	Norbornadiene
Molecular Formula	C ₁₆ H ₁₄ O ₂	C ₇ H ₈
Molecular Weight	238.28 g/mol	92.14 g/mol [1]
Appearance	-	Colorless liquid[2]
Melting Point	-	-19 °C[1]
Boiling Point	-	89 °C[1]
Density	-	0.906 g/cm ³ [1]
Solubility	-	Insoluble in water[2]

Note: Detailed experimental data for 2,3-dimethoxyanthracene is not readily available in the public domain.

Physicochemical Properties of DBMP Monomer Precursor (Isomer 2a)

Quantitative experimental data for the **DBMP** monomer precursor is scarce in the literature. The calculated molecular weight is provided below.

Property	Value
Molecular Formula	C ₂₃ H ₂₂ O ₂
Molecular Weight	330.42 g/mol
¹ H NMR (ppm)	δ -0.93 and -1.00 (highly shielded methylene hydrogens)

Experimental Protocols

The synthesis of the **DBMP** monomer and its subsequent polymerization into PIM-**DBMP** involves a multi-step process.

Synthesis of DBMP Monomer Precursor (Isomer 2a)

This protocol is based on the Diels-Alder reaction between 2,3-dimethoxyanthracene and norbornadiene.

Materials:

- 2,3-dimethoxyanthracene
- Norbornadiene
- Xylene
- Silica gel for column chromatography

Procedure:

- In a high-pressure reaction vessel, dissolve 2,3-dimethoxyanthracene and an excess of norbornadiene in xylene.
- Seal the vessel and heat the reaction mixture to 260 °C for 96 hours.
- After cooling to room temperature, concentrate the reaction mixture under reduced pressure.
- Purify the crude product by column chromatography on silica gel. The desired isomer (2a) is typically the first to elute.
- Characterize the purified product using ^1H NMR spectroscopy to confirm the presence of the highly shielded methylene hydrogens at approximately -0.93 and -1.00 ppm.

Demethylation to Biscatechol Monomer (1)

Materials:

- **DBMP** monomer precursor (isomer 2a)
- Boron tribromide (BBr_3)
- Dichloromethane (DCM)

Procedure:

- Dissolve the purified **DBMP** precursor (2a) in dry dichloromethane under an inert atmosphere.
- Cool the solution in an ice bath.
- Add a solution of boron tribromide in dichloromethane dropwise to the cooled solution.
- Allow the reaction mixture to warm to room temperature and stir for 3 hours.
- Quench the reaction by the slow addition of water.
- Extract the product with an organic solvent, dry the organic layer, and concentrate under reduced pressure to yield the biscatechol monomer (1).

Polymerization to PIM-DBMP

Materials:

- **DBMP** biscatechol monomer (1)
- 2,3,5,6-tetrafluoroterephthalonitrile (TFTPN)
- Potassium carbonate (K_2CO_3)
- Dimethylformamide (DMF) or similar high-boiling polar aprotic solvent

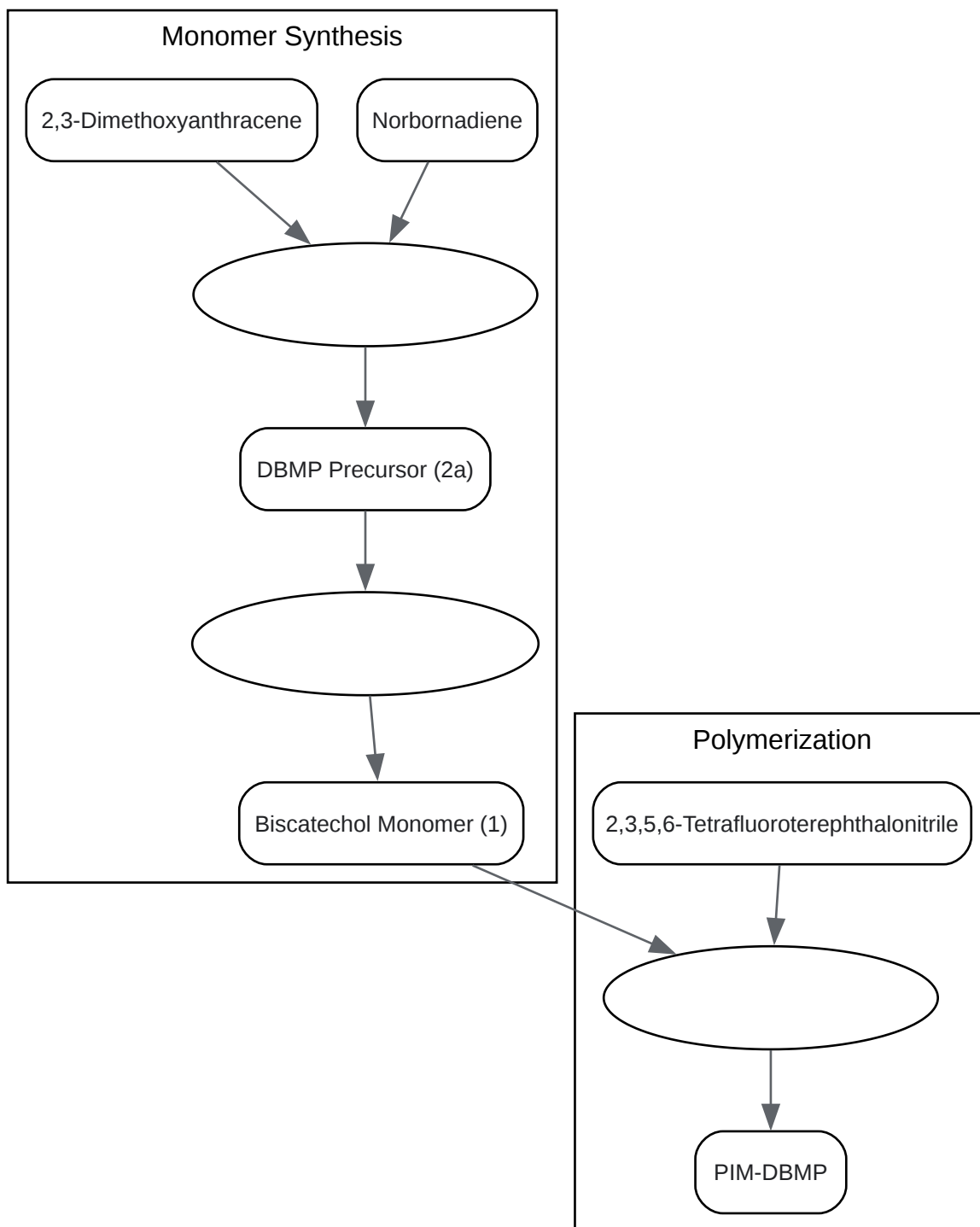
Procedure:

- Combine the **DBMP** biscatechol monomer (1), 2,3,5,6-tetrafluoroterephthalonitrile (TFTPN), and an excess of potassium carbonate in a reaction flask.
- Add the solvent (e.g., DMF) and heat the mixture to 65 °C.
- Maintain the reaction at this temperature for 72 hours under an inert atmosphere.
- After cooling, precipitate the polymer by pouring the reaction mixture into a non-solvent such as methanol.
- Collect the polymer by filtration, wash thoroughly, and dry under vacuum.

Visualizations

Synthesis and Polymerization Workflow

The following diagram illustrates the key steps in the synthesis of the **DBMP** monomer and its subsequent polymerization to form PIM-**DBMP**.



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Caption: Workflow for **DBMP** monomer synthesis and polymerization.

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References

- 1. Norbornadiene - Wikipedia [en.wikipedia.org]
- 2. 2,5-Norbornadiene | 121-46-0 [chemicalbook.com]
- To cite this document: BenchChem. [DBMP chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b053372#dbmp-chemical-structure-and-properties>]

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